

"CAS 68367-53-3 structural analysis and conformation"

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Compound of Interest

Compound Name: *1,2-Propanediamine, N,N,N',N',2-pentamethyl-*

CAS No.: 68367-53-3

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An In-Depth Technical Guide to the Structural and Conformational Analysis of N¹,N¹,N²,N²,2-Pentamethyl-1,2-propanediamine (CAS 68367-53-3)

Abstract

This technical guide provides a comprehensive framework for the structural and conformational analysis of CAS 68367-53-3, identified as N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine.^{[1][2][3]} Due to the limited specific literature on the conformational properties of this sterically hindered aliphatic diamine, this document outlines a multi-faceted approach leveraging theoretical principles, advanced spectroscopic techniques, and computational modeling. It is intended for researchers, chemists, and drug development professionals who require a deep understanding of molecular geometry and dynamics. The guide details the causality behind experimental choices, provides step-by-step protocols for key analytical workflows, and emphasizes the integration of data from various sources to construct a holistic and validated structural model.

Introduction: Unveiling the Structure of a Sterically Hindered Diamine

The compound registered under CAS number 68367-53-3 is N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine, an acyclic aliphatic diamine with the molecular formula C₈H₂₀N₂.^{[3][4][5]} Its structure is characterized by significant steric hindrance arising from a quaternary carbon atom substituted with two methyl groups and a tertiary amine, adjacent to another tertiary amine. This high degree of substitution profoundly influences its chemical reactivity, physical properties, and, most critically, its conformational landscape.

Understanding the three-dimensional structure and conformational preferences of such molecules is paramount in various fields, including catalyst design, materials science, and as building blocks in pharmaceutical synthesis.^{[6][7]} The spatial arrangement of the two basic nitrogen atoms is dictated by the rotational barriers of the central carbon-carbon and carbon-nitrogen bonds, which are in turn governed by non-covalent interactions, primarily steric repulsion.

This guide presents a systematic methodology for a comprehensive structural and conformational analysis of N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine. We will explore a synergistic combination of experimental techniques—primarily Nuclear Magnetic Resonance (NMR) spectroscopy and X-ray crystallography—and computational chemistry methods to elucidate its preferred spatial arrangements in both solution and solid states.

Identifier	Value
CAS Number	68367-53-3
IUPAC Name	1-N,1-N,2-N,2-N,2-pentamethylpropane-1,2-diamine ^[3]
Molecular Formula	C ₈ H ₂₀ N ₂ ^{[3][4][5]}
Molecular Weight	144.26 g/mol ^[3]
Canonical SMILES	CC(C)(CN(C)C)N(C)C ^[3]
InChIKey	IHOVNUMTDBCBAJ-UHFFFAOYSA-N ^[3]

Theoretical Conformational Landscape

The conformational flexibility of N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine is primarily determined by the rotation around the C1-C2 and C2-N² single bonds. The steric bulk of the five methyl groups significantly restricts free rotation, leading to a limited number of low-energy conformers.

The dominant interactions governing conformational preference are:

- **Torsional Strain:** Eclipsing interactions between substituents on adjacent atoms. The molecule will preferentially adopt staggered conformations (anti or gauche).
- **Steric Hindrance (van der Waals Repulsion):** Repulsive forces between bulky groups. The gem-dimethyl group on C2 and the dimethylamino groups create significant steric congestion, disfavoring conformations where these groups are in close proximity.

Based on Newman projections along the C1-C2 bond, the most stable conformer is likely to be one where the bulky dimethylamino groups and the gem-dimethyl groups are positioned to minimize steric clash, likely in a staggered arrangement.

Caption: Workflow for NMR-based conformational analysis.

Single-Crystal X-ray Crystallography

X-ray crystallography provides an unambiguous determination of the molecular structure in the solid state. [8][9] This technique would reveal precise bond lengths, bond angles, and dihedral angles, representing the conformation adopted within the crystal lattice.

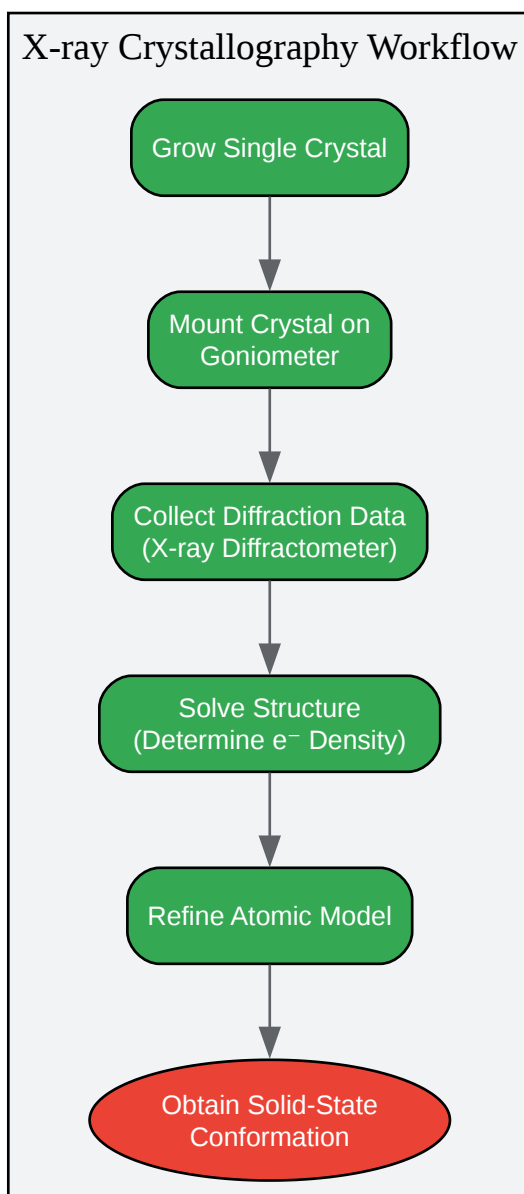
Challenges and Considerations:

- **Crystallization:** As a flexible, non-polar molecule, inducing crystallization can be challenging. A systematic screening of solvents and crystallization conditions (e.g., slow evaporation, vapor diffusion) would be necessary.
- **Solid vs. Solution State:** The conformation observed in the crystal may not be the lowest energy conformation in solution, as crystal packing forces can influence the molecular

geometry. However, it provides an invaluable, experimentally determined structure to benchmark computational models.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Screen for crystallization conditions using various solvents (e.g., hexane, ether, acetonitrile) and techniques.
- **Crystal Mounting:** Select a high-quality single crystal and mount it on a goniometer head.
- **Data Collection:** Place the crystal in a diffractometer and expose it to a monochromatic X-ray beam. [8]The diffracted X-rays are recorded by a detector as the crystal is rotated.
- **Structure Solution:** The diffraction pattern is processed to determine the unit cell dimensions and space group. The electron density map is then calculated, from which atomic positions are determined.
- **Structure Refinement:** The atomic model is refined against the experimental data to yield the final, high-resolution crystal structure.



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Caption: Workflow for single-crystal X-ray diffraction analysis.

Computational Chemistry Approaches

Computational methods are essential for exploring the full potential energy surface of a flexible molecule and for complementing experimental data. [4][10]

Molecular Mechanics (MM) Conformational Search

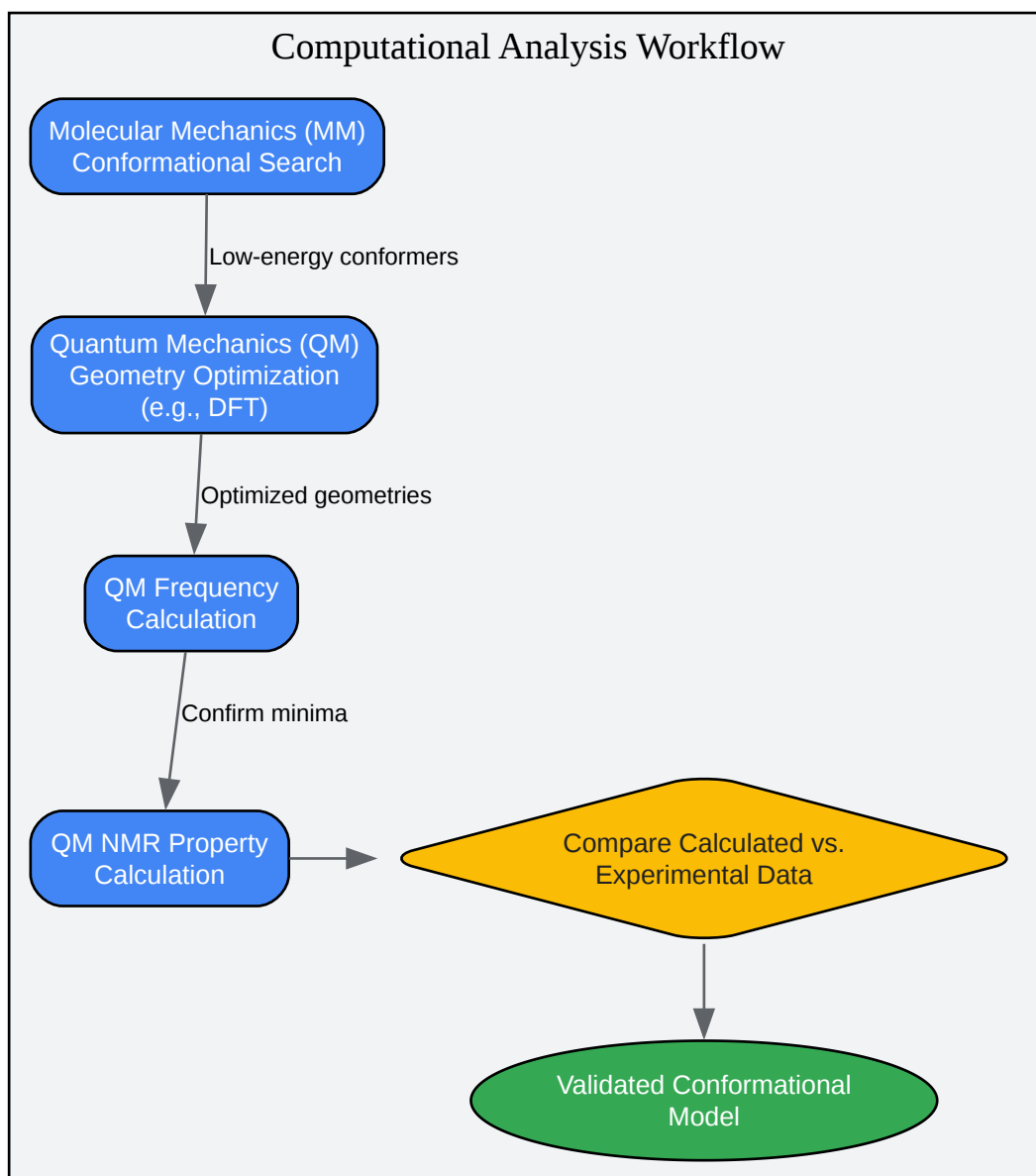
The first step is a broad exploration of the conformational space using molecular mechanics, which is computationally inexpensive.

- **Force Field Selection:** Choose a suitable force field (e.g., MMFF94 or OPLS) that is well-parameterized for aliphatic amines.
- **Conformational Search:** Perform a systematic or stochastic search by rotating the key dihedral angles (C1-C2, C2-N²) to generate thousands of possible conformations.
- **Energy Minimization:** Each generated conformation is subjected to energy minimization to find the nearest local energy minimum.
- **Clustering and Ranking:** The resulting conformers are clustered based on their geometry and ranked by their relative energies. This provides a set of plausible low-energy candidate structures.

Quantum Mechanics (QM) Optimization and Validation

The low-energy conformers identified by molecular mechanics are then subjected to more accurate, but computationally intensive, quantum mechanics calculations.

- **Geometry Optimization:** The geometry of each candidate conformer is re-optimized using a higher level of theory, typically Density Functional Theory (DFT) with a suitable basis set (e.g., B3LYP/6-31G*). This provides more accurate geometries and relative energies.
- **Frequency Calculation:** A frequency calculation is performed to confirm that the optimized structures are true energy minima (i.e., have no imaginary frequencies) and to obtain thermodynamic data (e.g., Gibbs free energy).
- **Property Prediction:** NMR chemical shifts and coupling constants can be calculated for the lowest-energy conformers. These predicted values can be directly compared with the experimental NMR data to validate the computational model and identify the most probable solution-state conformer(s).



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Caption: Workflow for a combined MM and QM computational analysis.

Integrated Structural Analysis: Synthesizing the Data

The most robust understanding of the structure of N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine comes from integrating the results from all methodologies.

- The solid-state structure from X-ray crystallography provides a highly accurate geometric benchmark.
- The solution-state data from NMR spectroscopy, particularly NOE distance restraints and VT measurements, reveals the dynamic behavior and average conformation in solution.
- Computational models bridge the gap between the two, allowing for the energy ranking of all possible conformers and providing a theoretical basis for the experimentally observed structures.

A successful analysis would demonstrate consistency between the datasets. For instance, the major conformer in solution, as determined by NMR, should correspond to one of the low-energy structures predicted by QM calculations. Any discrepancies, such as a significant difference between the solid-state and solution-state conformations, would be equally insightful, highlighting the influence of intermolecular forces on the molecule's structure.

Conclusion

The structural and conformational analysis of a sterically hindered, flexible molecule like N¹,N¹,N²,N²,2-pentamethyl-1,2-propanediamine (CAS 68367-53-3) requires a rigorous and integrated approach. A simple application of a single technique is insufficient to capture the full picture of its molecular dynamics. By combining the precise, static picture from X-ray crystallography with the dynamic, solution-phase information from advanced NMR techniques, and underpinning both with the theoretical and predictive power of computational chemistry, a complete and validated model of its structure and conformational behavior can be achieved. This guide provides the strategic framework and methodological details necessary for researchers to undertake such a comprehensive analysis.

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